

Application Note and Protocol: Preparation of 4-Aminopyridine 1-oxide Stock Solution

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Compound of Interest

Compound Name: 4-Aminopyridine 1-oxide

Cat. No.: B136073

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Introduction

4-Aminopyridine 1-oxide (CAS 3535-75-9) is a chemical compound often utilized in various research applications.^{[1][2]} Proper preparation of a stock solution is the first critical step for ensuring accuracy and reproducibility in subsequent experiments. This document provides a detailed protocol for the preparation, handling, and storage of a **4-Aminopyridine 1-oxide** stock solution. Due to the hazardous nature of pyridine-based compounds, strict adherence to safety protocols is mandatory.^{[3][4]}

Chemical and Physical Properties

A summary of the key quantitative data for **4-Aminopyridine 1-oxide** is presented below. This information is essential for accurate calculations and safe handling.

Property	Value	References
CAS Number	3535-75-9	[1] [5] [6] [7]
Molecular Formula	C ₅ H ₆ N ₂ O	[1] [5] [6] [7]
Molecular Weight	110.11 g/mol	[1] [5] [6] [7] [8]
Appearance	White to slightly yellow crystalline powder	[6] [8]
Solubility	Soluble in water and alcohol	[6] [8]
Recommended Storage	2°C to 8°C for long-term storage	[1] [6] [9]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **4-Aminopyridine 1-oxide**. The final concentration can be adjusted by modifying the initial mass of the compound accordingly.

1. Materials and Equipment

- **4-Aminopyridine 1-oxide** (CAS 3535-75-9) powder
- Solvent: Sterile, nuclease-free deionized water, DMSO, or Ethanol
- Analytical balance
- Weighing paper or boat
- Spatula
- Appropriate-sized volumetric flask (e.g., 10 mL)
- Calibrated pipettes

- Vortex mixer and/or sonicator
- Sterile, light-protecting storage vials (e.g., amber cryovials)
- Personal Protective Equipment (PPE): Lab coat, chemical-resistant gloves, safety goggles

2. Safety Precautions

- Hazard Warning: **4-Aminopyridine 1-oxide** is classified as a dangerous good for transport and the parent compound, 4-Aminopyridine, is fatal if swallowed and toxic in contact with skin or if inhaled.[\[3\]](#)[\[4\]](#)[\[5\]](#) Always consult the Safety Data Sheet (SDS) before handling.[\[1\]](#)
- Conduct all work within a certified chemical fume hood to avoid inhalation of the powder.
- Wear appropriate PPE at all times.
- Avoid direct contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling the compound.

3. Calculation of Mass

To prepare a stock solution of a specific molarity, use the following formula:

Mass (g) = Desired Concentration (mol/L) x Final Volume (L) x Molecular Weight (g/mol)

Example Calculation for 10 mL of a 10 mM Stock Solution:

- Desired Concentration: 10 mM = 0.010 mol/L
- Final Volume: 10 mL = 0.010 L
- Molecular Weight: 110.11 g/mol

Mass (g) = 0.010 mol/L x 0.010 L x 110.11 g/mol = 0.011011 g = 11.01 mg

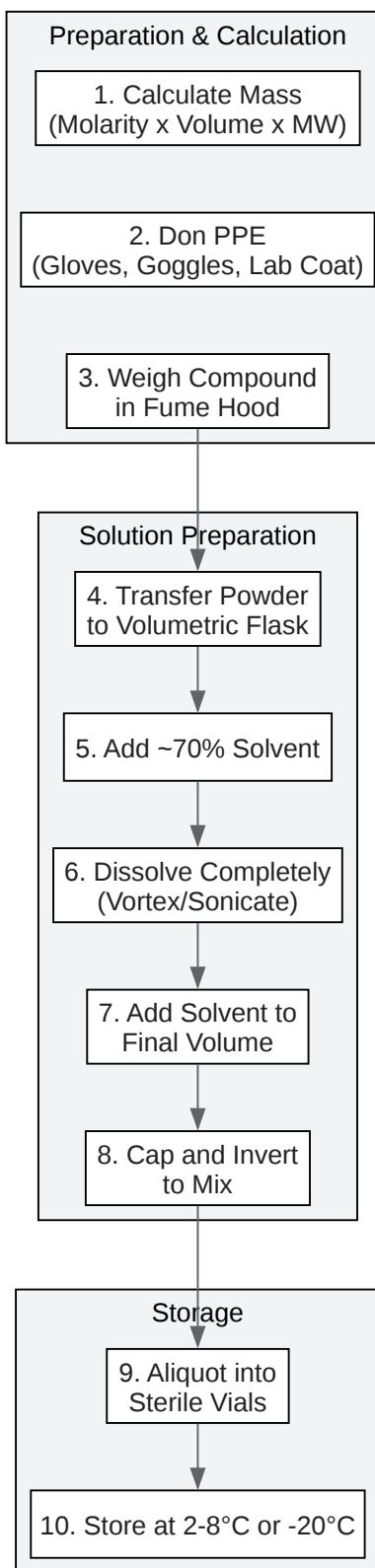
4. Step-by-Step Procedure

- Preparation: Place a clean, dry weighing boat on the analytical balance and tare the weight.

- Weighing: Working inside a chemical fume hood, carefully weigh the calculated mass (e.g., 11.01 mg) of **4-Aminopyridine 1-oxide** powder.
- Transfer: Quantitatively transfer the weighed powder into the 10 mL volumetric flask.
- Dissolution: Add approximately 7-8 mL of the selected solvent (e.g., sterile deionized water) to the volumetric flask.
- Mixing: Gently swirl the flask to dissolve the compound. If necessary, use a vortex mixer at low speed or a sonicator bath to ensure the powder is completely dissolved.
- Volume Adjustment: Once the solid is fully dissolved, carefully add the solvent to the calibration mark of the volumetric flask.
- Homogenization: Cap the flask securely and invert it 10-15 times to ensure the solution is homogeneous.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting vials. This prevents contamination and degradation from repeated freeze-thaw cycles.
- Labeling: Clearly label each vial with the compound name, concentration, solvent, preparation date, and your initials.
- Storage: Store the aliquots at 2-8°C for short-term use or at -20°C for long-term stability.[1][6][9]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the preparation of the **4-Aminopyridine 1-oxide** stock solution.



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Caption: Workflow for preparing **4-Aminopyridine 1-oxide** stock solution.

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